3α-paricalcitol solution preparation and stability

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Compound of Interest

Compound Name:	*3α-paricalcitol*
CAS No.:	*216161-87-4*
Cat. No.:	*B602416*

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Application Note: **3α-Paricalcitol** Solution Preparation and Stability

Subtitle:Advanced Protocols for Handling 19-nor-1α,25-dihydroxyvitamin D2 and its 3-Epimer Analog

Executive Summary & Chemical Identity

This guide provides a rigorous technical framework for the preparation, storage, and handling of Paricalcitol (19-nor-1α,25-dihydroxyvitamin D2) and its stereoisomer 3-epi-paricalcitol (often designated as **3α-paricalcitol** in specific impurity profiling contexts).

Critical Nomenclature Note: Standard pharmaceutical Paricalcitol possesses a 1α, 3β configuration. The term "**3α-paricalcitol**" strictly refers to the 3-epimer, a known degradation product or impurity. Due to the structural similarity (diastereomers), the physicochemical properties (solubility, stability) described below apply to both, but their biological activity and chromatographic retention times differ significantly.

- CAS Number: 131918-61-1 (Paricalcitol)[1][2]
- Molecular Formula: $C_{27}H_{44}O_3$

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- Molecular Weight: 416.64 g/mol [3]
- Key Sensitivity: High susceptibility to photo-isomerization, oxidative degradation, and surface adsorption.

Physicochemical Profile & Solubility Data

Paricalcitol is a lipophilic seco-steroid. It is practically insoluble in water and requires organic co-solvents for stock preparation.

Table 1: Solubility Profile

Solvent	Solubility Limit (Max)	Recommended Stock Conc.	Notes
Ethanol (Abs.)	~10–12 mg/mL	1–5 mM	Preferred for cellular studies. Evaporates easily; seal tightly.
DMSO	~100 mg/mL	10–20 mM	Preferred for long-term frozen storage. Hygroscopic (keep dry).
Water / PBS	< 0.1 mg/mL	N/A	Do NOT use for stock. Causes immediate precipitation.
Corn Oil	~3 mg/mL	1–2 mM	Suitable for in vivo gavage (requires sonication).

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> *Expert Insight: While DMSO offers higher solubility, Ethanol is often preferred for cell culture to avoid DMSO-induced cytotoxicity or differentiation artifacts, provided the final ethanol concentration is < 0.1%.*

Protocol 1: Stock Solution Preparation

Objective: Create a stable, high-concentration stock solution (e.g., 10 mM) free from oxidation products.

Materials:

- **3α-Paricalcitol** / Paricalcitol solid (lyophilized).
- Solvent: Anhydrous Ethanol (≥99.5%) or DMSO (PCR grade).
- Vials: Amber borosilicate glass vials with Teflon-lined caps.
- Gas: High-purity Argon or Nitrogen.

Step-by-Step Workflow:

- Equilibration: Allow the lyophilized product vial to equilibrate to room temperature inside a desiccator before opening. This prevents water condensation on the hygroscopic solid.
- Weighing: Weigh the solid using a microbalance.
  - Precaution: Vitamin D analogs are prone to static. Use an anti-static gun if necessary.
- Dissolution:
  - Add the calculated volume of solvent (Ethanol or DMSO) to achieve the target concentration (e.g., 10 mM).

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- Vortex gently for 30 seconds.
- If particulates remain, sonicate in a water bath at room temperature (25°C) for 1–2 minutes. Avoid heating.

- Inert Gas Overlay: Immediately purge the headspace of the vial with a gentle stream of Argon or Nitrogen for 15–30 seconds to displace oxygen.
- Aliquot & Storage:
  - Dispense into single-use aliquots (e.g., 20–50 µL) in amber glass vials.
  - Do not use plastic microcentrifuge tubes for long-term storage if possible, as the compound can adsorb to polypropylene over months.
  - Store at -80°C (optimal) or -20°C.

Protocol 2: Working Solution & Dilution Strategy

Objective: Dilute the stock into aqueous media without precipitating the hydrophobic compound.

The "Intermediate Dilution" Method: Direct addition of high-concentration DMSO stock to media can cause local precipitation (the "crash-out" effect).

- Step A (Intermediate): Dilute the 10 mM Stock 1:100 in the same solvent (or a compatible vehicle like 50% Ethanol/PBS) to create a 100 µM Working Stock.
- Step B (Final): Dilute the 100 µM Working Stock into pre-warmed culture media (37°C) while vortexing the media.
  - Example: Dilute 1:1000 to achieve 100 nM final concentration.
  - Result: Final solvent concentration is 0.1% (safe for most cells).

In Vivo Formulation (Vehicle): For animal studies (IP or Oral), a common vehicle is:

- 30% Propylene Glycol[4][5]

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- 20% Ethanol[4]
- 50% Water
- Protocol: Dissolve drug in Ethanol first, add Propylene Glycol, mix, then slowly add Water while stirring.

Stability & Degradation Mechanisms

Paricalcitol is chemically fragile. Understanding the degradation pathways is essential for troubleshooting.

Primary Degradation Pathways:

- Photo-isomerization: Exposure to UV/white light causes reversible isomerization of the triene system (cis-trans isomerization at C5-C6).
- Oxidative Fragmentation: The triene system is susceptible to singlet oxygen attack, leading to cleavage and formation of aldehydes/ketones.
- Epimerization: Under thermal stress or acidic pH, the C3-hydroxyl can epimerize (3β → 3α), forming the impurity 3-epi-paricalcitol.

Graphviz Diagram: Stability & Handling Logic

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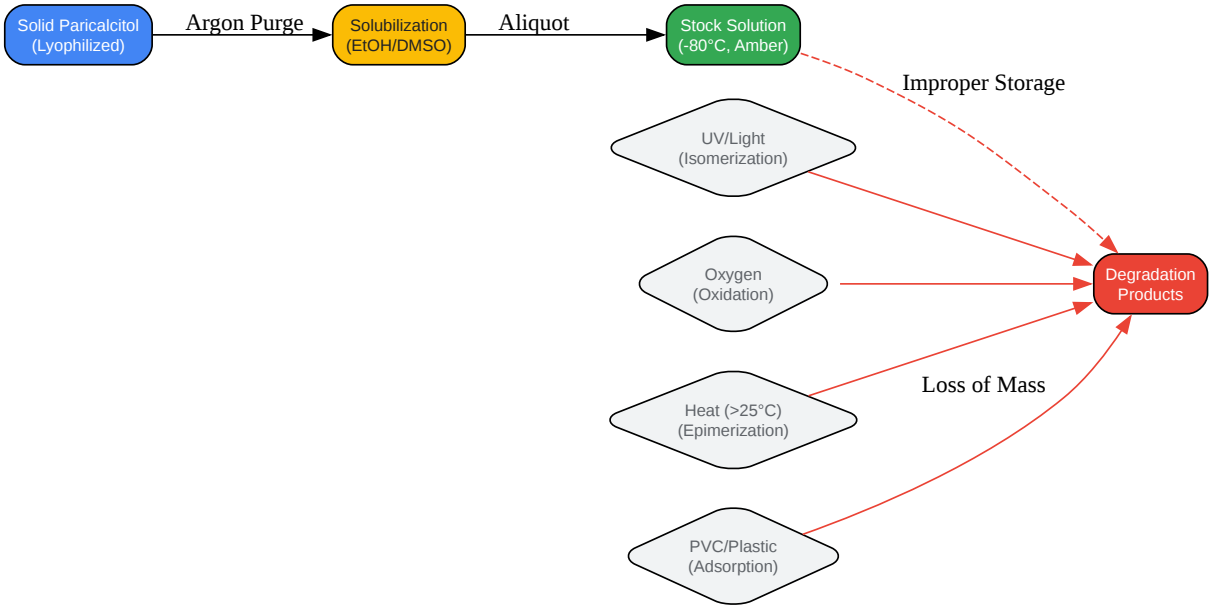

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Caption: Critical stability factors influencing Paricalcitol integrity. Red paths indicate failure modes.

Quality Control (QC) & Validation

To distinguish **3α-paricalcitol** (impurity) from Paricalcitol (active), a high-resolution HPLC method is required.

Recommended HPLC Conditions:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse XDB-C18), 4.6 x 150 mm, 5 µm.
- Mobile Phase: Acetonitrile : Water (60:40 to 70:30 Isocratic).

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- Flow Rate: 1.0 mL/min.
- Detection: UV at 252 nm (max absorption of the triene system).
- Differentiation: The 3-epimer typically elutes slightly earlier or later than the parent compound depending on the specific column chemistry; a standard of both is required for retention time confirmation.

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